

In-Depth Technical Guide to 3-[(Diethylaminomethyl)aniline]

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Compound of Interest

Compound Name: (3-Aminobenzyl)diethylamine

Cat. No.: B1274826

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-[(diethylaminomethyl)aniline], a substituted aniline derivative of interest in various chemical and pharmaceutical research fields. This document details its chemical identity, physicochemical properties, and available synthesis and safety information, presented in a format tailored for scientific and research applications.

Chemical Identity and Nomenclature

3-[(Diethylaminomethyl)aniline] is a chemical compound with a molecular structure featuring a diethylaminomethyl group substituted at the meta-position of an aniline ring.

IUPAC Name: 3-[(Diethylamino)methyl]aniline[1]

Synonyms:

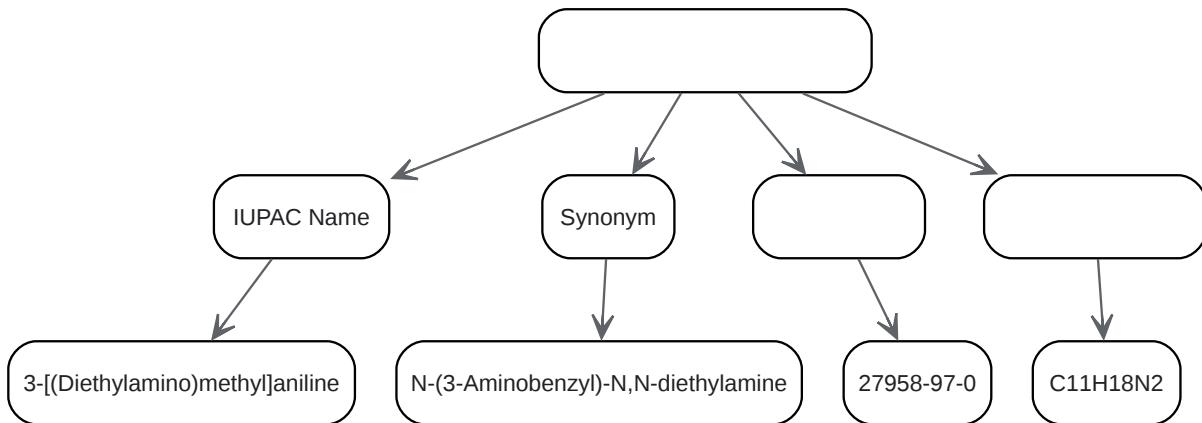
- N-(3-Aminobenzyl)-N,N-diethylamine

Chemical Identifiers:

- CAS Number: 27958-97-0[1]
- Molecular Formula: C₁₁H₁₈N₂[1][2]
- InChI: 1S/C11H18N2/c1-3-13(4-2)9-10-6-5-7-11(12)8-10/h5-8H,3-4,9,12H2,1-2H3

- SMILES: CCN(CC)CC1=CC=CC(N)=C1[1]

A logical diagram illustrating the relationships between these identifiers is presented below.



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Caption: Relationship between the common name, IUPAC name, and key identifiers for 3-[(diethylaminomethyl)aniline].

Physicochemical Properties

A summary of the key physicochemical properties of 3-[(diethylaminomethyl)aniline] is provided in the table below. It is important to note that experimentally determined data for this specific compound is limited, and some values may be predicted or based on data from structurally similar compounds.

Property	Value	Source
Molecular Weight	178.27 g/mol	[2]
Appearance	Not available	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	

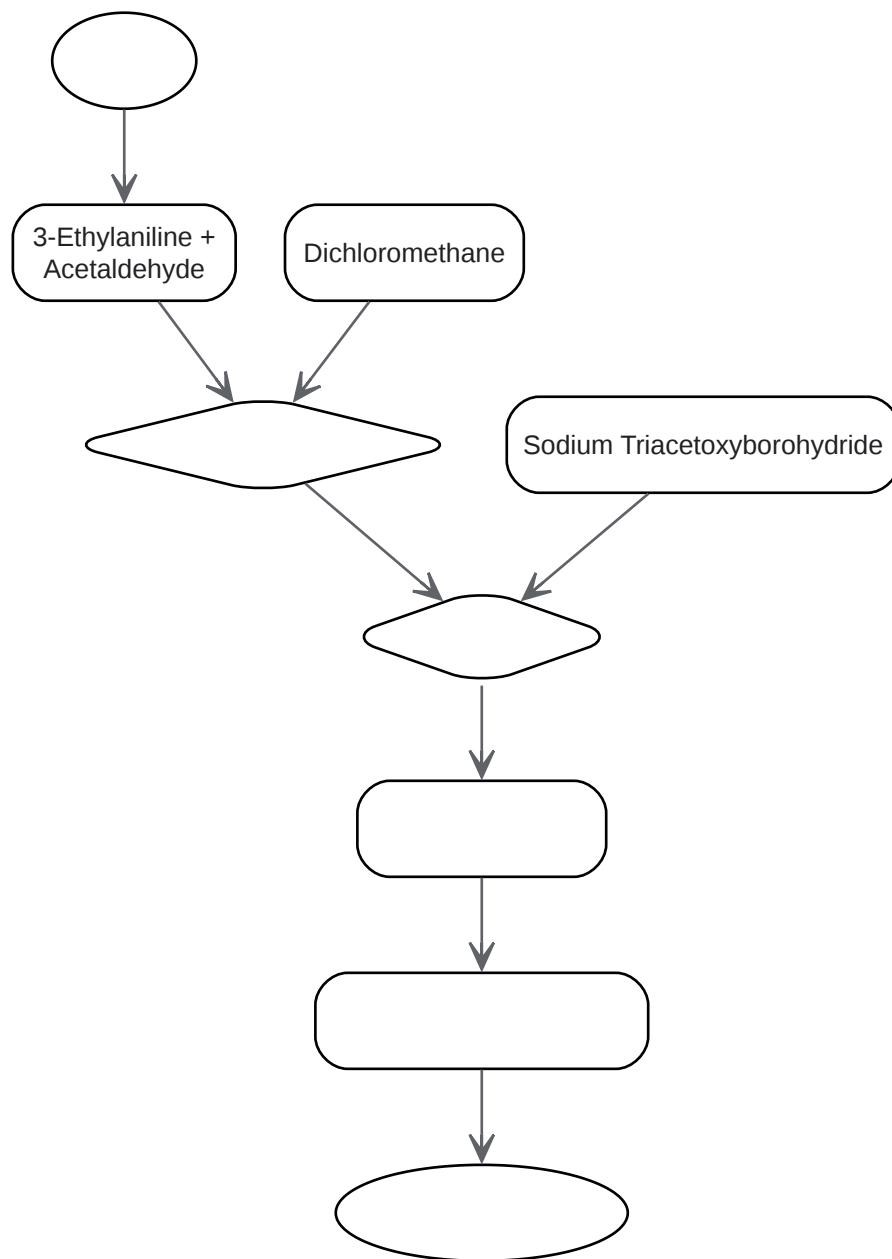
Synthesis

A detailed experimental protocol for the synthesis of the closely related compound, N,3-diethylaniline, is presented here as a potential methodological reference. This procedure involves the reductive amination of 3-ethylaniline with acetaldehyde.

Synthesis of N,3-diethylaniline (Illustrative Protocol)

- Reaction Setup: To a round-bottom flask, add 3-ethylaniline (1 equivalent) and a suitable solvent such as dichloromethane (CH_2Cl_2).
- Imine Formation: Add acetaldehyde (CH_3CHO) (1.1 equivalents) to the solution and stir for 20-30 minutes at room temperature.
- Reduction: Slowly add sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 equivalents) to the mixture in portions.
- Reaction Monitoring: Allow the reaction to stir at room temperature for 12-24 hours. Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Work-up and Purification: Once the reaction is complete, quench the reaction by carefully adding a saturated aqueous solution of sodium bicarbonate. Separate the organic layer, wash it with brine, dry it over anhydrous sodium sulfate (Na_2SO_4), and concentrate it under reduced pressure. The crude product can then be purified by column chromatography on silica gel.

The logical workflow for this synthesis is depicted in the following diagram.



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References

- 1. 3-[(diethylamino)methyl]aniline - C11H18N2 | CSSB00000737640 [chem-space.com]
- 2. 3-[(DIETHYLAMINO)METHYL]ANILINE [chemicalbook.com]
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